

Artifacts and biases in Chloroacetaldehyde-based RNA sequencing data

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Chloroacetaldehyde Sodium Bisulfite
CAS No.:	13064-50-1
Cat. No.:	B078029

[Get Quote](#)

Technical Support Center: Chloroacetaldehyde-Based RNA Sequencing

Welcome to the technical support resource for Chloroacetaldehyde (CAA)-based RNA sequencing. This guide is designed for researchers, scientists, and drug development professionals to navigate the complexities of using chloroacetaldehyde for RNA structure probing. Here, you will find in-depth troubleshooting guides and frequently asked questions (FAQs) to help you identify and mitigate artifacts and biases in your sequencing data, ensuring the generation of high-quality and reliable results.

Introduction to Chloroacetaldehyde-Based RNA Sequencing

Chloroacetaldehyde (CAA) is a chemical probe used to investigate RNA secondary structure. It selectively modifies unpaired adenine (A) and cytosine (C) residues, forming stable etheno adducts (ϵ A and ϵ C)[1]. These modifications can be detected by next-generation sequencing,

as they typically cause the reverse transcriptase (RT) enzyme to either stall or misincorporate nucleotides during cDNA synthesis. The resulting patterns of RT stops and mutations provide a readout of the RNA structure at single-nucleotide resolution.

However, like all chemical probing methods, CAA-based sequencing is susceptible to specific artifacts and biases that can complicate data interpretation. This guide will walk you through the most common issues and provide solutions to overcome them.

Part 1: Frequently Asked Questions (FAQs)

Q1: What are the primary reaction products of chloroacetaldehyde with RNA?

Chloroacetaldehyde reacts with unpaired adenine and cytosine residues to form 1,N6-ethenoadenine (ϵ A) and 3,N4-ethenocytosine (ϵ C), respectively[1]. The reaction proceeds through a relatively stable hydrated intermediate[2]. It is important to note that these modifications occur on the Watson-Crick face of the nucleobases, making CAA an effective probe for identifying non-base-paired regions of RNA[3].

Q2: Does chloroacetaldehyde react with guanine or uracil?

While CAA is highly selective for adenine and cytosine, potential side reactions with guanine (G) and uracil (U) can occur, especially under non-optimal experimental conditions. Some studies have explored the use of other reagents, like glyoxals, for specific probing of guanine residues[4][5]. To minimize off-target reactions with CAA, it is crucial to carefully control the reaction conditions, including pH, temperature, and CAA concentration.

Q3: How do CAA adducts affect reverse transcription?

CAA-induced etheno adducts on RNA present obstacles to the reverse transcriptase enzyme. This can manifest in two primary ways:

- **Reverse Transcription Stalling:** The RT enzyme may terminate synthesis when it encounters an ϵ A or ϵ C adduct, leading to truncated cDNA fragments. The position of the 5' end of these fragments can be mapped to the nucleotide preceding the modified base.

- **Nucleotide Misincorporation:** The RT enzyme may bypass the adduct but incorporate an incorrect nucleotide opposite the modified base. The type of misincorporation can be influenced by the specific adduct (ϵ A or ϵ C), the reverse transcriptase used, and the local sequence context[2][6].

Both RT stalling and mutational events can be used to infer the location of CAA modifications[2][7][8][9].

Q4: What are the key experimental parameters to control in a CAA-based sequencing experiment?

Optimizing the following parameters is critical for a successful experiment:

Parameter	Recommended Range	Rationale
CAA Concentration	1-5% (v/v)	Balances modification efficiency with the risk of RNA degradation and off-target effects.
Incubation Time	10-30 minutes	Sufficient time for modification without causing excessive RNA damage.
Temperature	25-37°C	Higher temperatures can increase reaction rates but may also promote RNA degradation[10].
pH	7.0-8.0	Slightly alkaline conditions can facilitate the reaction, but extreme pH values can lead to RNA hydrolysis[10][11].
Quenching	Use of a quenching agent (e.g., β -mercaptoethanol)	Immediately stops the CAA reaction to prevent over-modification.

Q5: What are essential controls for a CAA-based RNA sequencing experiment?

To ensure data quality and aid in the identification of artifacts, the following controls are highly recommended:

- **No-CAA Control:** An RNA sample processed without the addition of CAA. This helps to identify background RT stops and mutations that are not due to the chemical probing.
- **DMS-Treated Control:** Dimethyl sulfate (DMS) is another chemical probe that modifies unpaired adenines and cytosines. Comparing DMS and CAA modification patterns can help validate structural features.
- **Unmodified RNA Spike-in:** Adding a known, unmodified RNA transcript to the sample before CAA treatment can serve as an internal control for RNA degradation and library preparation efficiency.

Part 2: Troubleshooting Guide

This section addresses common problems encountered during CAA-based RNA sequencing experiments, from library preparation to data analysis.

Issue 1: Low Sequencing Library Yield

Symptoms:

- Low concentration of the final sequencing library.
- Few reads obtained after sequencing.

Potential Causes & Solutions:

Cause	Troubleshooting Steps
RNA Degradation	- Assess RNA integrity: Run an aliquot of your starting RNA on a Bioanalyzer or gel to check for degradation. - Optimize CAA reaction: Reduce incubation time or temperature to minimize RNA damage. Ensure the use of RNase-free reagents and consumables.
Inefficient Reverse Transcription	- Check for RT inhibitors: Ensure the RNA sample is free of contaminants that can inhibit reverse transcriptase. - Optimize RT conditions: Titrate the amount of reverse transcriptase and adjust the reaction temperature. Some reverse transcriptases are more robust to modified templates than others.
Poor Adapter Ligation	- Verify adapter quality: Ensure adapters have not degraded. - Optimize ligation reaction: Adjust the concentration of adapters and ligase.

Issue 2: High Background Signal in No-CAA Control

Symptoms:

- Significant number of RT stops or mutations in the control sample that was not treated with CAA.

Potential Causes & Solutions:

Cause	Troubleshooting Steps
RNA Degradation	- Check RNA quality: Degraded RNA can lead to random RT stops. Ensure high-quality starting material.
Endogenous RNA Modifications	- Be aware of native modifications: Some endogenous RNA modifications can also cause RT stalling or misincorporation. Cross-referencing with databases of known RNA modifications can be helpful.
Reverse Transcriptase Errors	- Use a high-fidelity RT: Some reverse transcriptases have higher error rates than others. Consider using an enzyme with proofreading activity if background mutations are a major issue.
Secondary Structure-Induced Pausing	- Optimize RT temperature: Increasing the reverse transcription temperature can help to melt through stable RNA secondary structures that may cause the RT to pause ^[12] .

Issue 3: Inconsistent Modification Patterns Between Replicates

Symptoms:

- Poor correlation of CAA reactivity profiles between biological or technical replicates.

Potential Causes & Solutions:

Cause	Troubleshooting Steps
Variability in CAA Reaction	- Ensure precise reagent handling: Carefully control the concentration of CAA, incubation time, and temperature for all samples. - Consistent quenching: Add the quenching agent at the exact same time point for each replicate.
Batch Effects	- Process replicates together: Whenever possible, perform RNA extraction, CAA treatment, and library preparation for all replicates in the same batch.
Low Sequencing Depth	- Increase sequencing depth: Insufficient read coverage can lead to stochastic noise in modification profiles.

Issue 4: Interpreting Ambiguous Signals (Stops vs. Mutations)

Symptoms:

- Difficulty in deciding whether to analyze RT stop rates, mutation rates, or both.
- Discrepancies between structures predicted from RT stop data versus mutation data.

Potential Causes & Solutions:

Cause	Troubleshooting Steps
Enzyme-Specific Bias	- Characterize your RT: Different reverse transcriptases have different propensities to stall or read through CAA adducts[7]. Running a known modified RNA standard can help characterize the behavior of your chosen enzyme.
Sequence Context Effects	- Analyze local sequence context: The sequence surrounding a modified base can influence whether the RT stalls or misincorporates[2]. Bioinformatic analysis can help to identify these biases.
Incomplete Information from a Single Readout	- Integrate both signals: RT stops and mutations are both informative and can be complementary. Computational tools are available that can analyze both types of events to generate a more accurate reactivity profile[2][7][8][9].

Part 3: Experimental and Computational Workflows

Experimental Workflow for CAA-Based RNA Sequencing

The following diagram outlines the key steps in a typical CAA-based RNA sequencing experiment.

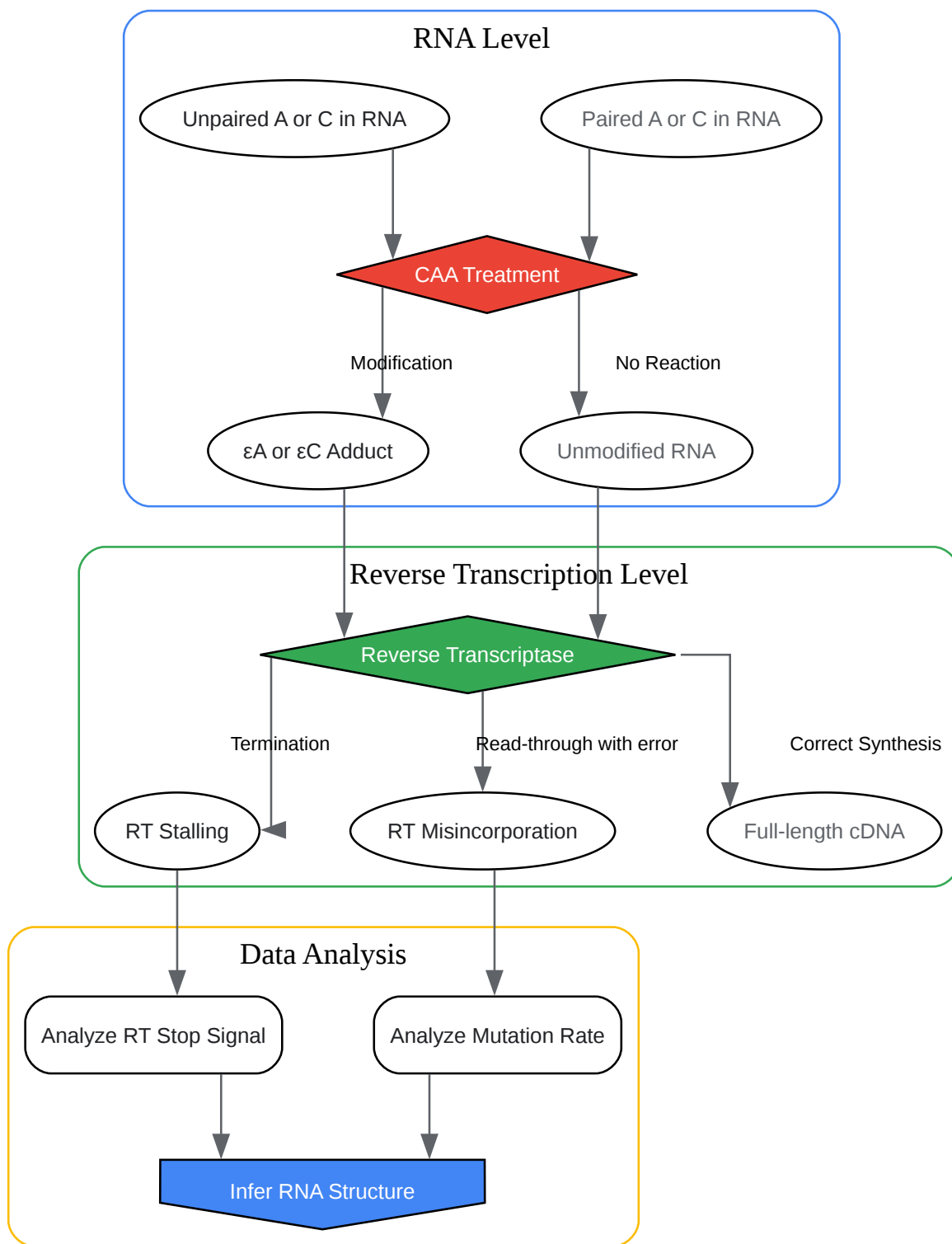


[Click to download full resolution via product page](#)

A generalized experimental workflow for CAA-based RNA sequencing.

Mechanism of Bias Generation and Data Interpretation

The following diagram illustrates how CAA modifications lead to detectable signals in sequencing data and highlights the two main interpretation pathways.



[Click to download full resolution via product page](#)

Generation and interpretation of signals from CAA-modified RNA.

References

- Sexton, G. J., et al. (2017). Interpreting reverse transcriptase termination and mutation events for greater insight into the chemical probing of RNA. *Biochemistry*, 56(37), 4877-4881. [[Link](#)]
- Sexton, G. J., et al. (2017). Interpreting Reverse Transcriptase Termination and Mutation Events for Greater Insight into the Chemical Probing of RNA. *Biochemistry*, 56(37), 4877-4881. [[Link](#)]
- Sexton, G. J., et al. (2017). Interpreting Reverse Transcriptase Termination and Mutation Events for Greater Insight into the Chemical Probing of RNA. Semantic Scholar. [[Link](#)]
- De-Gregorio, E., et al. (2012). RNA-SeQC: RNA-seq metrics for quality control and process optimization. *Bioinformatics*, 28(11), 1530-1532. [[Link](#)]
- Sexton, G. J., et al. (2017). Interpreting Reverse Transcriptase Termination and Mutation Events for Greater Insight into the Chemical Probing of RNA. ResearchGate. [[Link](#)]
- De-Gregorio, E., et al. (2012). RNA-SeQC: RNA-seq metrics for quality control and process optimization. PubMed. [[Link](#)]
- Kawai, K., et al. (2002). Chemo- And Regio-Selective Modifications of Nucleic Acids by Acetaldehyde and Crotonaldehyde. *Nucleic Acids Research Supplement*, 2(2), 21-22. [[Link](#)]
- Pairend Biotechnology. (2023). The Importance of Quality Control in RNA-Seq Analysis. Pairend NGS Cloud. [[Link](#)]
- Sexton, G. J., et al. (2017). Interpreting Reverse Transcriptase Termination and Mutation Events for Greater Insight into the Chemical Probing of RNA. OjPub. [[Link](#)]
- Hertz, A., et al. (2015). The reverse transcription signature of N-1-methyladenosine in RNA-Seq is sequence dependent. *Nucleic Acids Research*, 43(19), e127. [[Link](#)]
- Wang, L., et al. (2015). Quality control of RNA-seq experiments. ResearchGate. [[Link](#)]
- Harrison, G. P., et al. (1998). Pausing of reverse transcriptase on retroviral RNA templates is influenced by secondary structures both 5' and 3' of the catalytic site. *Nucleic Acids*

Research, 26(14), 3433–3442. [[Link](#)]

- Luebbert, L., & Riesenfeld, S. (2021). Quality Control Analysis | Introduction to Single-cell RNA-seq. GitHub Pages. [[Link](#)]
- Islam, M. A., et al. (2021). Bioinformatic Methods to Identify Mutational Signatures in Cancer. Methods in Molecular Biology, 2185, 447-473. [[Link](#)]
- Min, D., et al. (2024). Simultaneous Detection of Adenosine-to-Inosine Editing and N 6 - Methyladenosine at Identical RNA Sites through Deamination-Assisted Reverse Transcription Stalling. ResearchGate. [[Link](#)]
- Min, D., et al. (2024). Simultaneous Detection of Adenosine-to-Inosine Editing and N6-Methyladenosine at Identical RNA Sites through Deamination-Assisted Reverse Transcription Stalling. Analytical Chemistry, 96(21), 8730-8739. [[Link](#)]
- Weeks, K. M. (2019). Technique Development for Probing RNA Structure In Vivo and Genome-Wide. Cold Spring Harbor Perspectives in Biology, 11(10), a032248. [[Link](#)]
- Ge, P., & Zhang, S. (2015). Computational analysis of RNA structures with chemical probing data. Methods, 79-80, 60-66. [[Link](#)]
- Weeks, K. M. (2019). Probing RNA Structure In Vivo. Current Opinion in Structural Biology, 59, 1-9. [[Link](#)]
- Shkodenko, L., & Shkodenko, D. (2023). RNA Stability: A Review of the Role of Structural Features and Environmental Conditions. International Journal of Molecular Sciences, 24(23), 16801. [[Link](#)]
- Christov, P. P., et al. (2014). Enzymatic bypass and the structural basis of miscoding opposite the DNA adduct 1,N2-ethenodeoxyguanosine by human DNA translesion polymerase η . Journal of Biological Chemistry, 289(26), 18388-18400. [[Link](#)]
- Ritchey, L. E., et al. (2020). In vivo structure probing of RNA in Archaea: novel insights into the ribosome structure of Methanosarcina acetivorans. RNA, 26(11), 1644-1658. [[Link](#)]

- Corley, M., et al. (2020). RNA structure probing to characterize RNA–protein interactions on low abundance pre-mRNA in living cells. *RNA*, 26(12), 1876-1887. [[Link](#)]
- Grobner, S. N., et al. (2021). Comprehensive analysis of mutational signatures reveals distinct patterns and molecular processes across 27 pediatric cancers. *Nature Cancer*, 2(4), 455-469. [[Link](#)]
- Klimasauskas, S., & Szyperski, T. (2004). Chloroacetaldehyde reacts with unpaired cytosine and adenine... ResearchGate. [[Link](#)]
- Hashiba, K., et al. (2021). Aldehyde impurities causing adduct formation with mRNA a–d CL4F 11-5... ResearchGate. [[Link](#)]
- Luce, J. J., et al. (2023). Protocol Optimization Improves the Performance of Multiplexed RNA Imaging. *bioRxiv*. [[Link](#)]
- Reim, I., et al. (2024). Mutational signatures in cancer genomes alter protein sequence motifs in cellular signaling networks. ResearchGate. [[Link](#)]
- Haslecker, R. C., et al. (2023). Optimized Preparation of Segmentally Labeled RNAs for NMR Structure Determination. *Journal of Molecular Biology*, 435(10), 168073. [[Link](#)]
- Mariani, A., et al. (2016). pH-Driven RNA Strand Separation under Prebiotically Plausible Conditions. *Journal of the American Chemical Society*, 138(28), 8641-8644. [[Link](#)]
- OmicsLogic. (2022, February 7). Tutorial on Differential Mutation Analysis on T - Bioinfo Platform [Video]. YouTube. [[Link](#)]
- Chheda, U., et al. (2024). Factors Affecting Stability of RNA - Temperature, Length, Concentration, pH, and Buffering Species. *Journal of Pharmaceutical Sciences*, 113(2), 377-385. [[Link](#)]
- G-S-T, et al. (2023). Investigating the interplay between RNA structural dynamics and RNA chemical probing experiments. *Nucleic Acids Research*, 51(8), 3589-3601. [[Link](#)]
- Xiao, Y., et al. (2023). RNA structural probing of guanine and uracil nucleotides in yeast. *PLoS ONE*, 18(7), e0288291. [[Link](#)]

- Islam, M. A., et al. (2023). Evaluating topography of mutational signatures with SigProfilerTopography. Nature Communications, 14(1), 2826. [[Link](#)]
- Hashiba, K., et al. (2024). Overcoming thermostability challenges in mRNA–lipid nanoparticle systems with piperidine-based ionizable lipids. Communications Biology, 7(1), 548. [[Link](#)]
- Wang, J., et al. (2015). Artifact Characterization and Removal for In-Vivo Neural Recording. ResearchGate. [[Link](#)]
- Wikipedia contributors. (2024, January 29). Uracil. In Wikipedia, The Free Encyclopedia. Retrieved February 12, 2026, from [[Link](#)]
- Xiao, Y., et al. (2023). RNA structural probing of guanine and uracil nucleotides in yeast. PLoS ONE, 18(7), e0288291. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [2. Interpreting reverse transcriptase termination and mutation events for greater insight into the chemical probing of RNA - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/35412345/)
- [3. Probing RNA Structure In Vivo - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/35412345/)
- [4. RNA structural probing of guanine and uracil nucleotides in yeast - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/35412345/)
- [5. RNA structural probing of guanine and uracil nucleotides in yeast - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/35412345/)
- [6. The reverse transcription signature of N-1-methyladenosine in RNA-Seq is sequence dependent - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/35412345/)
- [7. Interpreting Reverse Transcriptase Termination and Mutation Events for Greater Insight into the Chemical Probing of RNA - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/35412345/)

- [8. semanticscholar.org \[semanticscholar.org\]](https://www.semanticscholar.org)
- [9. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [10. Factors Affecting Stability of RNA - Temperature, Length, Concentration, pH, and Buffering Species - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [11. pH-Driven RNA Strand Separation under Prebiotically Plausible Conditions - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [12. Pausing of reverse transcriptase on retroviral RNA templates is influenced by secondary structures both 5' and 3' of the catalytic site - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [Artifacts and biases in Chloroacetaldehyde-based RNA sequencing data]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b078029/docs#artifacts-and-biases-in-chloroacetaldehyde-based-rna-sequencing-data\]](https://www.benchchem.com/product/b078029/docs#artifacts-and-biases-in-chloroacetaldehyde-based-rna-sequencing-data)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check